

Isotopic purity of Carbuterol-d9 and its significance

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Compound of Interest

Compound Name: Carbuterol-d9

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Isotopic Purity of Carbuterol-d9: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Carbuterol-d9**, a deuterated analog of the short-acting β 2-adrenergic receptor agonist, Carbuterol. This document outlines the significance of isotopic purity in research and development, details the experimental protocols for its determination, and presents relevant data and visualizations to support its application as an internal standard in analytical and pharmacokinetic studies.

Introduction to Carbuterol-d9 and the Significance of Isotopic Purity

Carbuterol-d9 is a stable isotope-labeled version of Carbuterol, where nine hydrogen atoms have been replaced with deuterium. This modification results in a molecule with a higher mass but nearly identical chemical properties to the parent compound. The primary application of **Carbuterol-d9** is as an internal standard for the quantitative analysis of Carbuterol in biological matrices using mass spectrometry-based techniques like liquid chromatography-mass spectrometry (LC-MS).^{[1][2]}

The significance of high isotopic purity in deuterated standards like **Carbuterol-d9** is paramount for ensuring the accuracy and reliability of analytical methods.^[3] High isotopic

purity minimizes the signal interference from the unlabeled analyte, thereby improving the precision and sensitivity of the quantification. In pharmacokinetic studies, the use of a deuterated internal standard helps to accurately track the absorption, distribution, metabolism, and excretion (ADME) of the drug.

Data Presentation: Isotopic Purity and Chemical Properties

The isotopic purity of **Carbuterol-d9** is a critical quality attribute. While specific batch data requires access to a Certificate of Analysis, the typical specifications for deuterated pharmaceutical standards are stringent. The following tables summarize the expected quantitative data for **Carbuterol-d9**, based on information for analogous deuterated compounds.

Table 1: Representative Isotopic Purity Specifications for **Carbuterol-d9**

Parameter	Specification
Deuterium Enrichment	≥ 98 atom % D
Isotopic Purity (d9)	≥ 98%
Chemical Purity	≥ 98%

Note: These values are representative and based on typical specifications for commercially available deuterated standards of similar complexity, such as Clenbuterol-d9 and Mabuterol-d9. [\[4\]](#)[\[5\]](#)

Table 2: Chemical and Physical Properties of **Carbuterol-d9**

Property	Value
Chemical Formula	C ₁₃ H ₁₂ D ₉ N ₃ O ₃
Molecular Weight	~276.38 g/mol
Parent Drug	Carbuterol
CAS Number	1346747-24-7
Appearance	Pale Beige Solid
Storage	2-8°C, Hygroscopic, Under Inert Atmosphere

Experimental Protocols

Synthesis of Carbuterol-d9 (Generalized Protocol)

A detailed, proprietary synthesis protocol for **Carbuterol-d9** is not publicly available. However, a general approach can be inferred from the synthesis of structurally similar deuterated β 2-agonists, such as Clenbuterol-d9. The synthesis would likely involve the use of a deuterated starting material, such as d9-tert-butylamine, which is then reacted with a suitable precursor of the phenylurea moiety of Carbuterol.

Illustrative Synthetic Scheme (based on Clenbuterol-d9 synthesis):

- Preparation of a protected brominated intermediate: Starting from a commercially available substituted phenol, a series of reactions including protection of the hydroxyl group, bromination, and subsequent reactions would be carried out to introduce the necessary functional groups.
- Reaction with d9-tert-butylamine: The brominated intermediate is then reacted with d9-tert-butylamine to introduce the deuterated side chain.
- Deprotection and final modification: The protecting groups are removed, and the urea moiety is introduced to yield **Carbuterol-d9**.
- Purification: The final product is purified using techniques such as column chromatography and recrystallization to achieve high chemical and isotopic purity.

Determination of Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is a primary technique for determining the isotopic purity of deuterated compounds.^{[3][6]}

Methodology:

- **Sample Preparation:** A dilute solution of **Carbuterol-d9** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Instrumentation:** A high-resolution mass spectrometer, such as a Quadrupole-Orbitrap or a Time-of-Flight (TOF) instrument, coupled with an electrospray ionization (ESI) source is used.
- **Data Acquisition:** The instrument is operated in full scan mode to acquire the mass spectrum of the protonated molecule $[M+H]^+$. The high resolution of the instrument allows for the separation of the different isotopologues (d0 to d9).
- **Data Analysis:** The relative abundance of each isotopologue is determined by integrating the area of its corresponding peak in the mass spectrum. The isotopic purity is calculated as the percentage of the d9 isotopologue relative to the sum of all isotopologues.

Determination of Isotopic Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H and ^2H NMR, is another powerful tool for assessing isotopic purity and confirming the location of the deuterium labels.^[7]

Methodology:

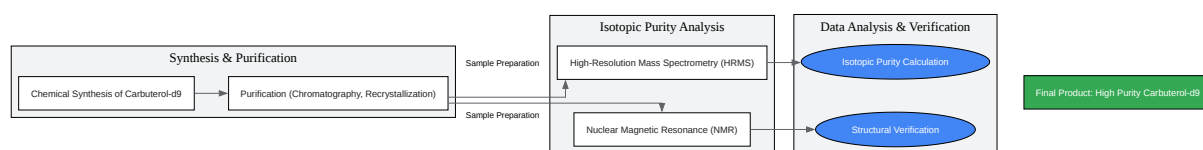
- **Sample Preparation:** A solution of **Carbuterol-d9** is prepared in a suitable NMR solvent (e.g., DMSO-d6, CDCl_3).
- **^1H NMR Analysis:** The ^1H NMR spectrum is acquired to identify and quantify any residual proton signals at the positions expected to be deuterated. The percentage of deuteration at

each site can be calculated by comparing the integration of the residual proton signal to the integration of a non-deuterated proton signal in the molecule.

- ^2H NMR Analysis: The ^2H NMR spectrum is acquired to directly observe the deuterium signals. The presence of signals at the expected chemical shifts confirms the positions of deuteration. The relative integration of these signals can provide information on the distribution of deuterium atoms.

Visualizations

Experimental Workflow for Isotopic Purity Determination

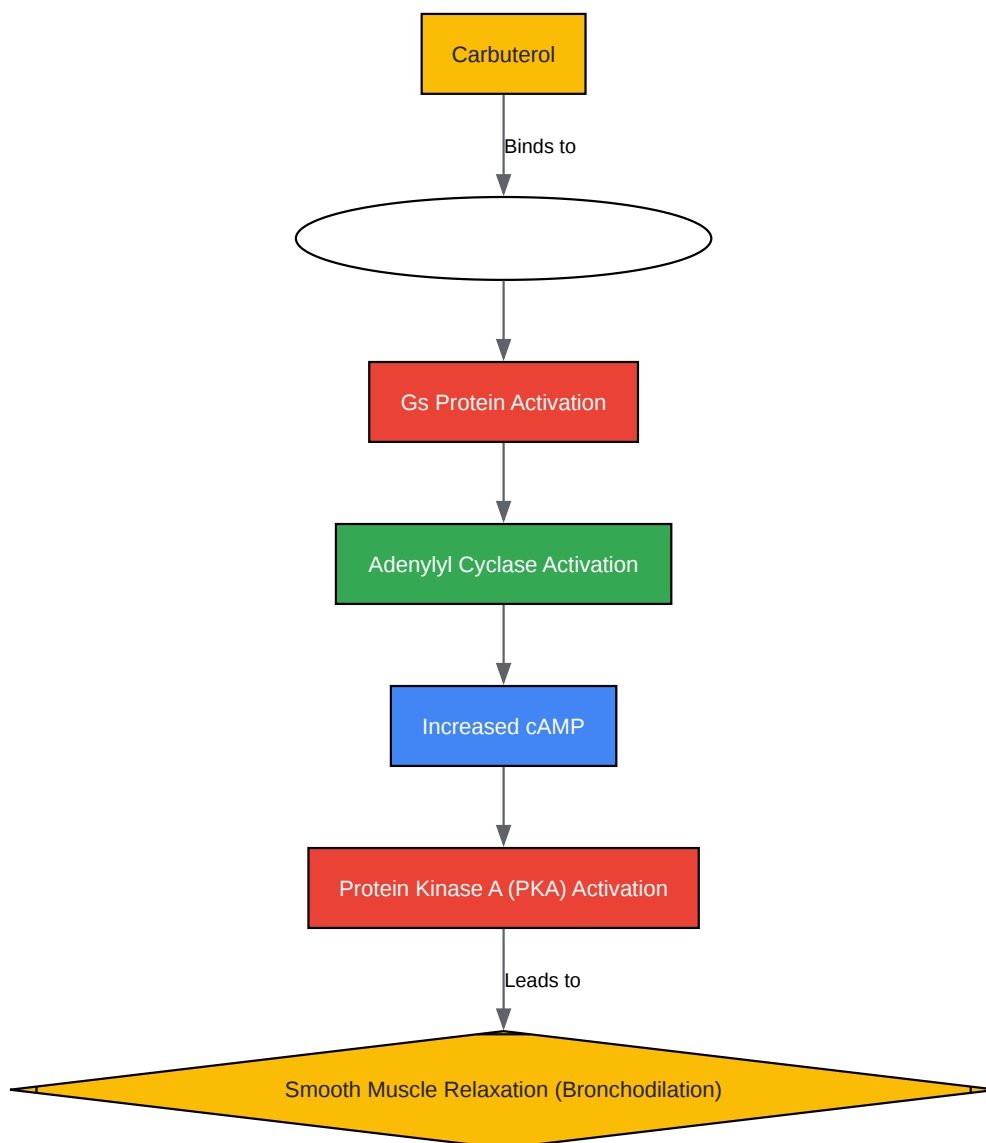


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Caption: Workflow for the synthesis and isotopic purity analysis of **Carbuterol-d9**.

Signaling Pathway of Carbuterol

Carbuterol acts as a β 2-adrenergic receptor agonist. The binding of Carbuterol to the β 2-adrenergic receptor initiates a signaling cascade that leads to bronchodilation.



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Caption: Simplified signaling pathway of Carbuterol as a β_2 -adrenergic receptor agonist.

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